

Application Note: N-Hydroxy-2,4-dimethylbenzamide as a Metalloenzyme Probe

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Compound of Interest

Compound Name: *N*-hydroxy-2,4-dimethylbenzamide

Cat. No.: B13230157

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Introduction & Mechanism of Action

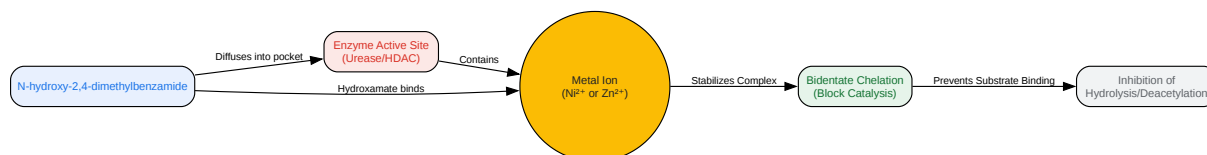
N-hydroxy-2,4-dimethylbenzamide is a synthetic hydroxamic acid derivative used to interrogate the active sites of metalloenzymes. Its utility stems from the hydroxamate functional group (-CONHOH), which acts as a potent bidentate ligand, and the 2,4-dimethylphenyl group, which probes hydrophobic pockets and steric tolerance within the enzyme's binding cleft.

Primary Targets:

- **Urease (Ni^{2+}):** The hydroxamate oxygen and nitrogen atoms chelate the bi-nickel center in the urease active site, displacing the water molecule required for urea hydrolysis. This inhibition is crucial for studying *Helicobacter pylori* virulence and agricultural nitrogen loss.
- **Histone Deacetylases (Zn^{2+}):** As a "cap-group" fragment or low-molecular-weight inhibitor, it binds the catalytic Zinc ion at the bottom of the HDAC active site tunnel. It is often used in Fragment-Based Drug Discovery (FBDD) to identify novel Zinc-Binding Groups (ZBGs) or to study the "cap" region's preference for hydrophobic substitution.

Mechanism of Chelation:

The compound exists in equilibrium between keto and enol forms, but primarily binds metals in a bidentate fashion. The 2,4-dimethyl substitution introduces steric bulk that prevents binding to enzymes with restrictive access channels, thereby providing selectivity data compared to unsubstituted benzohydroxamic acid.



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Caption: Mechanism of Action: The hydroxamate moiety chelates the catalytic metal ion, blocking substrate access.

Chemical Properties & Handling

Property	Specification
CAS Number	1016501-42-0
Formula	C ₉ H ₁₁ NO ₂
MW	165.19 g/mol
Solubility	DMSO (>50 mM), Ethanol; Low solubility in water.
Stability	Hydroxamic acids are susceptible to hydrolysis in strong acids/bases. Store solid at -20°C.
Handling	Warning: Potential mutagen (Ames positive class). Wear nitrile gloves and work in a fume hood.

Reconstitution Protocol:

- Weigh 1.65 mg of **N-hydroxy-2,4-dimethylbenzamide**.
- Dissolve in 1.0 mL of anhydrous DMSO to create a 10 mM stock solution.
- Aliquot into 50 µL vials and store at -80°C. Avoid freeze-thaw cycles to prevent hydrolysis of the hydroxamic acid bond.

Application 1: Urease Inhibition Assay (Spectrophotometric)

This protocol measures the ability of the probe to inhibit the hydrolysis of urea into ammonia.^[1] The 2,4-dimethyl analog is particularly useful for assessing the hydrophobic tolerance of the urease active site flap.

Materials:

- Enzyme: Jack Bean Urease (Type III, Sigma).
- Substrate: Urea (500 mM stock in buffer).
- Buffer: 25 mM HEPES, pH 7.5.
- Reagent: Phenol-Hypochlorite (Berthelot's reagent) for ammonia detection.
- Probe: **N-hydroxy-2,4-dimethylbenzamide** (10 mM DMSO stock).

Experimental Protocol:

- Enzyme Prep: Dilute Urease to 5 U/mL in HEPES buffer.
- Incubation:
 - In a 96-well clear plate, add 10 µL of Probe (diluted to 0.1 – 100 µM final conc).
 - Add 40 µL of Urease solution.
 - Crucial Step: Incubate for 15 minutes at 37°C. Note: Hydroxamates are slow-binding inhibitors; pre-incubation is essential for equilibrium.

- Reaction Start: Add 50 μ L of Urea (50 mM final). Incubate for 20 minutes at 37°C.
- Termination & Readout:
 - Add 50 μ L of Phenol-Nitroprusside solution.
 - Add 50 μ L of Alkaline Hypochlorite.
 - Incubate 20 mins at RT (color develops to blue/green).
- Measurement: Read Absorbance at 625 nm.

Data Analysis: Calculate % Inhibition =

Plot log[Concentration] vs. % Inhibition to determine IC₅₀.

Application 2: HDAC Inhibition (Fluorometric)

As a fragment probe, this compound is used to screen for zinc-binding affinity in the context of chromatin remodeling.

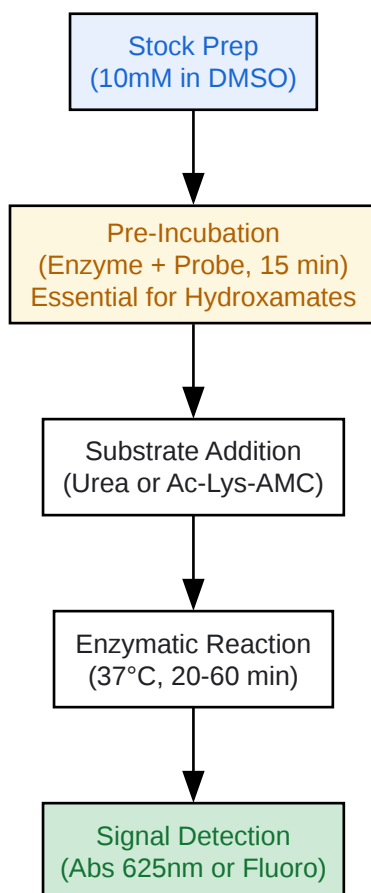
Materials:

- Enzyme: Recombinant HDAC1 or HDAC6 (human).
- Substrate: Fluorogenic acetylated peptide (e.g., Boc-Lys(Ac)-AMC).
- Developer: Trypsin/Protease solution.

Experimental Protocol:

- Dilution: Prepare a serial dilution of **N-hydroxy-2,4-dimethylbenzamide** in assay buffer (Tris-HCl pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂).
- Treatment: Add 10 μ L of diluted probe to 30 μ L of HDAC enzyme solution. Incubate 10 mins at RT.
- Substrate Addition: Add 10 μ L of Fluorogenic Substrate (50 μ M final).
- Reaction: Incubate for 30–60 minutes at 37°C.

- Development: Add 50 μ L of Developer solution (stops deacetylation and releases fluorophore). Incubate 15 mins.
- Readout: Measure Fluorescence (Ex: 360 nm / Em: 460 nm).



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Caption: Experimental workflow for metalloenzyme inhibition assays.

Troubleshooting & Controls

- False Positives (Chelation): Hydroxamic acids can strip metal ions from the buffer rather than the enzyme. Control: Ensure buffer contains excess co-factors if relevant, or run a counter-screen with high metal concentration (e.g., add 1 mM NiCl_2 post-reaction to see if activity is restored).
- Hydrolysis: The N-hydroxy amide bond is labile. Always check the stock solution purity by LC-MS if it is older than 1 month. A peak at M-16 (loss of oxygen) indicates degradation to

the amide.

- Solubility: If precipitation occurs in aqueous buffer, include 0.01% Triton X-100 to prevent aggregation-based inhibition.

References

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Sources

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